

Structural Characterization of 6-bromo-1H-indene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-bromo-1H-indene

Cat. No.: B1280595

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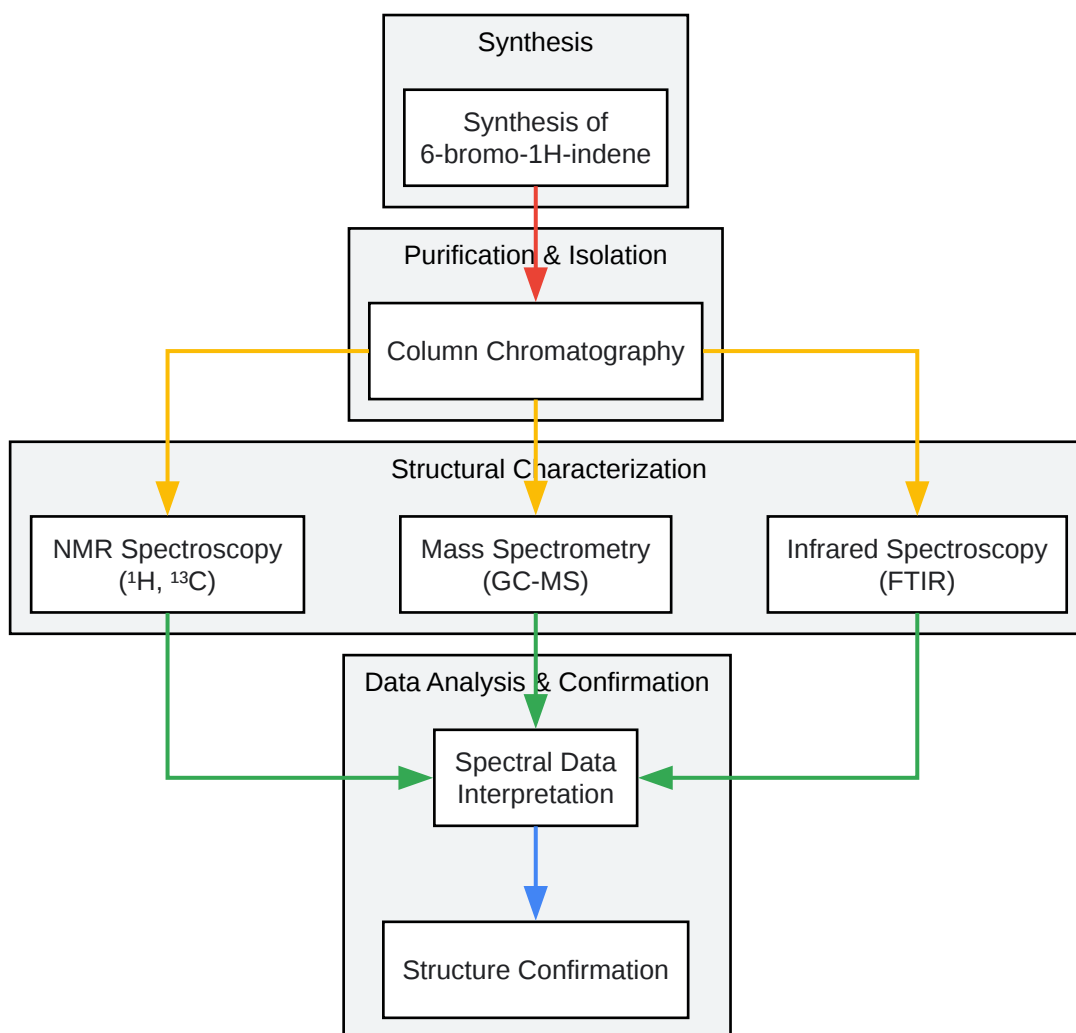
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the structural characterization of **6-bromo-1H-indene**. Due to the limited availability of published experimental spectra for this specific compound, this guide leverages predicted spectroscopic data and analysis of structurally related compounds to offer a comprehensive overview of its key characterization features. This document is intended to serve as a valuable resource for researchers in organic synthesis, medicinal chemistry, and drug development by providing anticipated data for identification and quality control, alongside detailed experimental protocols.

Chemical Structure and Properties

6-bromo-1H-indene is a halogenated derivative of indene, a bicyclic hydrocarbon. The presence of the bromine atom on the aromatic ring significantly influences its chemical reactivity and spectroscopic properties.

Chemical Structure:



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com